

Application Notes and Protocols for 2-(Diisopropylamino)ethanethiol in Advanced Materials Science

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Compound of Interest

Compound Name: **2-(Diisopropylamino)ethanethiol**

Cat. No.: **B166743**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential uses of **2-(Diisopropylamino)ethanethiol** (DPAET) in advanced materials science research. DPAET is a versatile aminothiol that can be employed in the development of functionalized nanoparticles, pH-responsive systems, and self-assembled monolayers (SAMs), with significant implications for drug delivery, biosensing, and nanotechnology.

Functionalization of Gold Nanoparticles

DPAET can be used as a capping agent to stabilize gold nanoparticles (AuNPs) and impart a positive surface charge due to the protonation of its tertiary amine group. This surface functionality is crucial for subsequent bioconjugation and for electrostatic interactions with negatively charged biological molecules. The thiol group provides a strong anchor to the gold surface, ensuring robust functionalization.

Quantitative Data: Representative Properties of Aminothiol-Functionalized Gold Nanoparticles

While specific data for DPAET-capped AuNPs is not readily available, the following table summarizes typical properties observed for gold nanoparticles functionalized with similar short-

chain aminothiols. Researchers should consider this as a general guideline and optimize parameters for their specific application.

Property	Typical Value Range	Characterization Method
Hydrodynamic Diameter	10 - 50 nm	Dynamic Light Scattering (DLS)
Zeta Potential (pH 7.4)	+20 to +40 mV	DLS / Electrophoretic Light Scattering
Surface Plasmon Resonance (SPR) λ_{max}	520 - 530 nm	UV-Vis Spectroscopy
Ligand Density	3 - 7 molecules/nm ²	Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

Experimental Protocol: Synthesis of DPAET-Functionalized Gold Nanoparticles

This protocol describes a typical synthesis of AuNPs with subsequent functionalization using DPAET.

Materials:

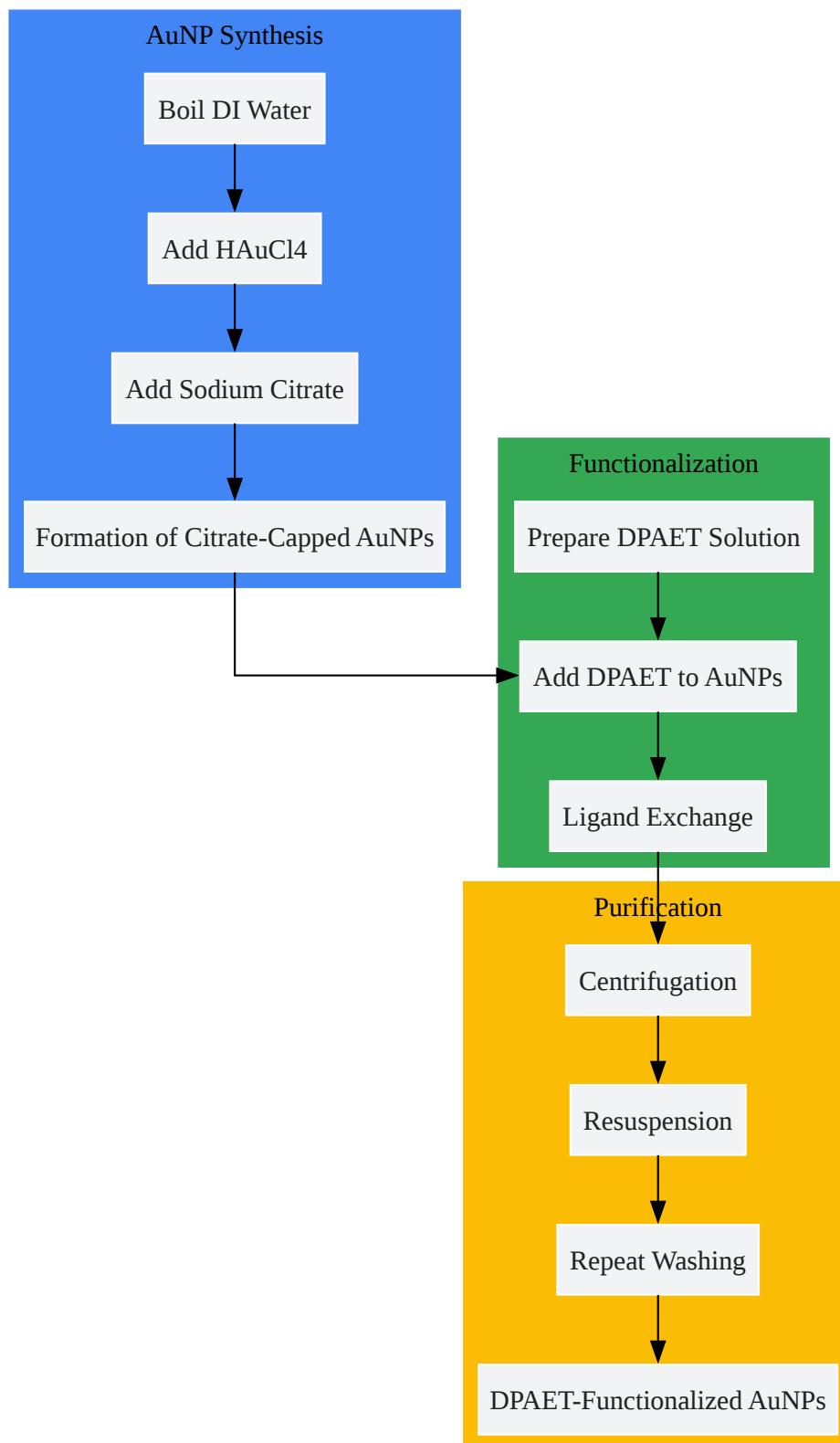
- Gold(III) chloride trihydrate (HAuCl₄·3H₂O)
- Sodium citrate dihydrate
- **2-(Diisopropylamino)ethanethiol (DPAET)**
- Deionized water (18.2 MΩ·cm)
- Ethanol

Procedure:

- Synthesis of Citrate-Capped AuNPs:

1. Bring 100 mL of deionized water to a vigorous boil in a clean flask with a stir bar.
 2. Add 1 mL of a 1% (w/v) HAuCl₄ solution and continue to boil.
 3. Rapidly add 2 mL of a 1% (w/v) sodium citrate solution.
 4. The solution color will change from yellow to deep red, indicating nanoparticle formation.
 5. Continue boiling for 15 minutes, then allow the solution to cool to room temperature.
- Functionalization with DPAET:
 1. Prepare a 10 mM solution of DPAET in ethanol.
 2. To the citrate-capped AuNP solution, add the DPAET solution dropwise while stirring. A typical starting ratio is 1 mL of DPAET solution per 10 mL of AuNP solution.
 3. Allow the reaction to proceed for at least 12 hours at room temperature with gentle stirring to ensure complete ligand exchange.
 4. Purify the DPAET-functionalized AuNPs by centrifugation and resuspension in deionized water to remove excess ligands. Repeat this washing step three times.

Experimental Workflow: Gold Nanoparticle Functionalization

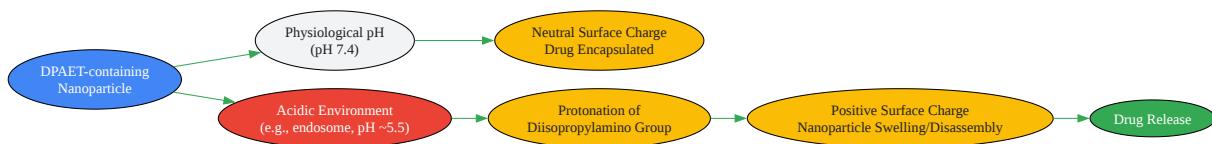
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Workflow for the synthesis and functionalization of gold nanoparticles with DPAET.

Development of pH-Responsive Nanomaterials

The diisopropylamino group of DPAET has a pKa in the physiological range, making it an excellent candidate for creating pH-responsive materials. In acidic environments, such as those found in endosomes and lysosomes or tumor microenvironments, the tertiary amine becomes protonated. This charge reversal can trigger nanoparticle swelling, disassembly, or altered surface interactions, leading to controlled drug release at the target site.[1][2][3]

Logical Relationship: pH-Responsive Drug Release



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Mechanism of pH-responsive drug release from DPAET-functionalized nanoparticles.

Formation of Self-Assembled Monolayers (SAMs)

DPAET can form self-assembled monolayers on gold surfaces, which is a fundamental technique for modifying surface properties. These SAMs can be used to control wettability, protein adsorption, and cell adhesion, making them valuable in the development of biosensors and biocompatible coatings.[4][5]

Quantitative Data: Representative Properties of Aminothiol SAMs on Gold

The following data for cysteamine, a short-chain aminothiol, can be used as an estimate for the properties of DPAET SAMs.

Property	Cysteamine on Au(111)	Characterization Method
Water Contact Angle	30° - 40°	Contact Angle Goniometry
S 2p Binding Energy	~162 eV (thiolate)	X-ray Photoelectron Spectroscopy (XPS)
N 1s Binding Energy	~400 eV (amine)	X-ray Photoelectron Spectroscopy (XPS)

Experimental Protocol: Formation of DPAET SAMs on Gold Substrates

Materials:

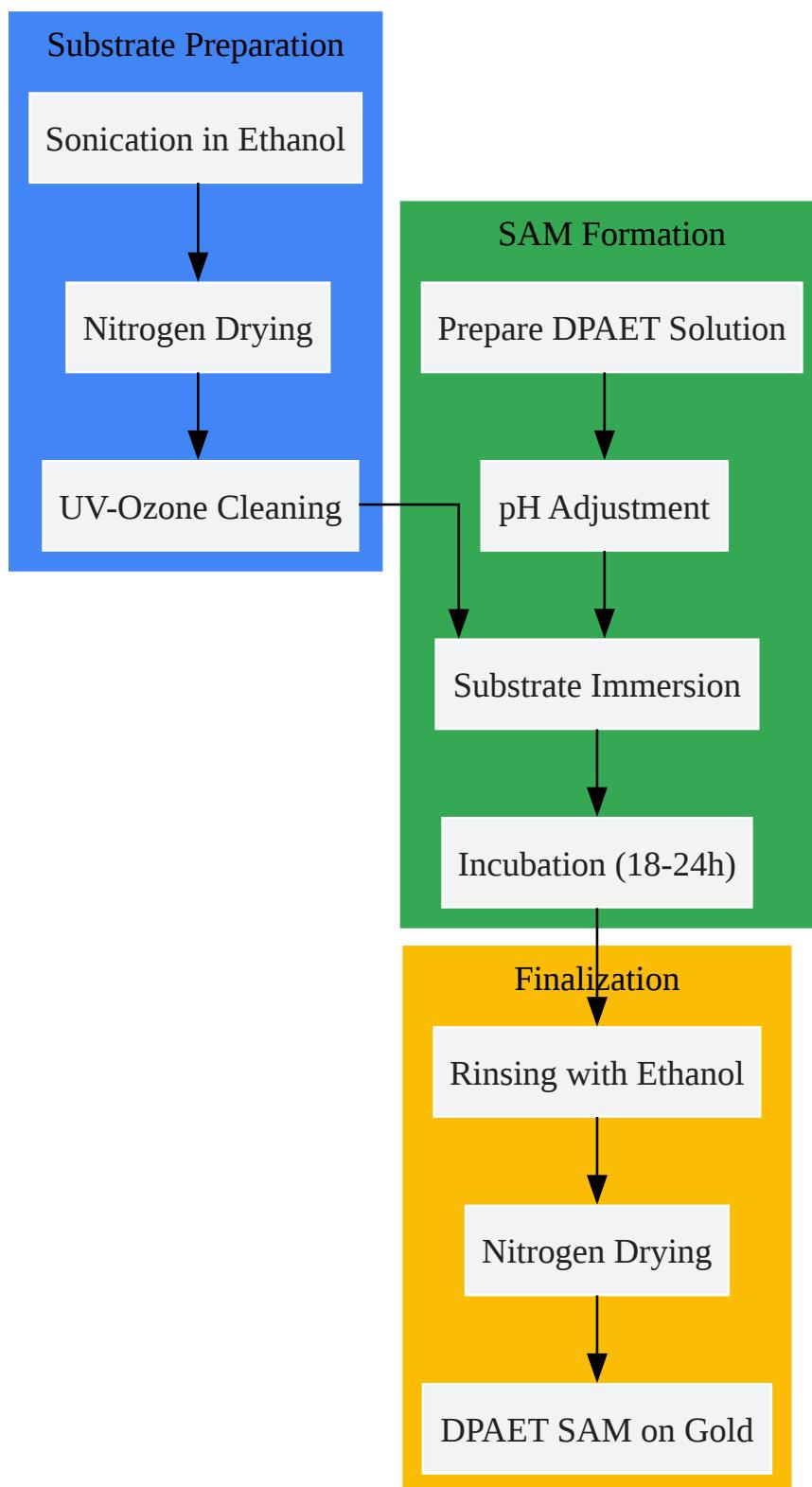
- Gold-coated substrates (e.g., silicon wafers, glass slides)
- **2-(Diisopropylamino)ethanethiol (DPAET)**
- Absolute ethanol
- Ammonium hydroxide (for pH adjustment)
- Deionized water

Procedure:

- Substrate Cleaning:
 1. Clean the gold substrates by sonicating in ethanol for 15 minutes.
 2. Dry the substrates under a stream of nitrogen.
 3. Treat the substrates with UV-Ozone for 15 minutes to remove any organic contaminants.
- SAM Formation:
 1. Prepare a 1 mM solution of DPAET in absolute ethanol.

2. For amine-terminated thiols, it is often beneficial to adjust the pH to be slightly basic to ensure the amine is deprotonated. Add a small amount of ammonium hydroxide to the DPAET solution to adjust the pH to ~8-9.[\[4\]](#)
 3. Immerse the cleaned gold substrates in the DPAET solution.
 4. Incubate for 18-24 hours at room temperature in a sealed container to prevent solvent evaporation.
- Rinsing and Drying:
 1. Remove the substrates from the thiol solution.
 2. Rinse thoroughly with absolute ethanol to remove non-chemisorbed molecules.
 3. Dry the substrates under a stream of nitrogen.

Experimental Workflow: SAM Formation

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Workflow for the formation of a DPAET self-assembled monolayer on a gold substrate.

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